

isobutyl palmitate flash point and stability data

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Compound of Interest

Compound Name: *Isobutyl Palmitate*

Cat. No.: *B085682*

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An In-Depth Technical Guide on **Isobutyl Palmitate**: Flash Point and Stability

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of excipients like **isobutyl palmitate** is paramount for formulation, safety, and regulatory compliance. This technical guide provides a detailed overview of the flash point and stability data for **isobutyl palmitate** (CAS No: 110-34-9), a common emollient and skin-conditioning agent.^[1]

Physicochemical Properties

Isobutyl palmitate, the ester of isobutyl alcohol and palmitic acid, is a colorless to almost colorless clear liquid.^[2] Its primary use in cosmetics and pharmaceuticals is as an emollient, solvent, and plasticizer.^{[1][3]} A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of **Isobutyl Palmitate**

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₄₀ O ₂	
Molecular Weight	312.53 - 312.54 g/mol	
Appearance	Colorless to Almost Colorless Clear Liquid	
Melting/Freezing Point	19°C	
Boiling Point	354.6°C at 760 mmHg	
	207°C at 2.0 kPa (15 mmHg)	
Density / Specific Gravity	0.862 g/cm ³	
	0.86 (20/20)	
Refractive Index	1.444	

Flash Point Data

The flash point is a critical parameter for assessing the fire hazard of a substance. It is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. Data from various sources show some variation in the reported flash point of **isobutyl palmitate**, which may be attributable to different experimental methods or sample purity.

Table 2: Reported Flash Point of **Isobutyl Palmitate**

Flash Point	Method	Source(s)
170.9°C	Not Specified	
170.56°C (339.00°F)	Tag Closed Cup (TCC)	
196°C	Not Specified	

This variability underscores the importance of consulting specific safety data sheets (SDS) from the supplier for the exact material being used.

Stability and Reactivity Profile

Understanding the chemical stability, incompatibilities, and decomposition characteristics of **isobutyl palmitate** is essential for safe handling, storage, and formulation.

Table 3: Stability and Reactivity Data for **Isobutyl Palmitate**

Parameter	Description	Source(s)
Chemical Stability	Stable under proper storage and handling conditions.	
Hazardous Reactions	No special reactivity has been reported.	
Incompatible Materials	Strong oxidizing agents.	
Hazardous Decomposition	Upon combustion, produces carbon monoxide (CO) and carbon dioxide (CO ₂).	
Storage Conditions	Store in a cool, dark place in a tightly closed container. Store away from incompatible materials.	
Oxidation & Hydrolysis	A related compound, isopropyl palmitate, is noted to be resistant to oxidation and hydrolysis. While specific data for isobutyl palmitate is limited, esters of this type generally exhibit good oxidative stability.	
Autoignition Temperature	No data available.	

Experimental Protocols

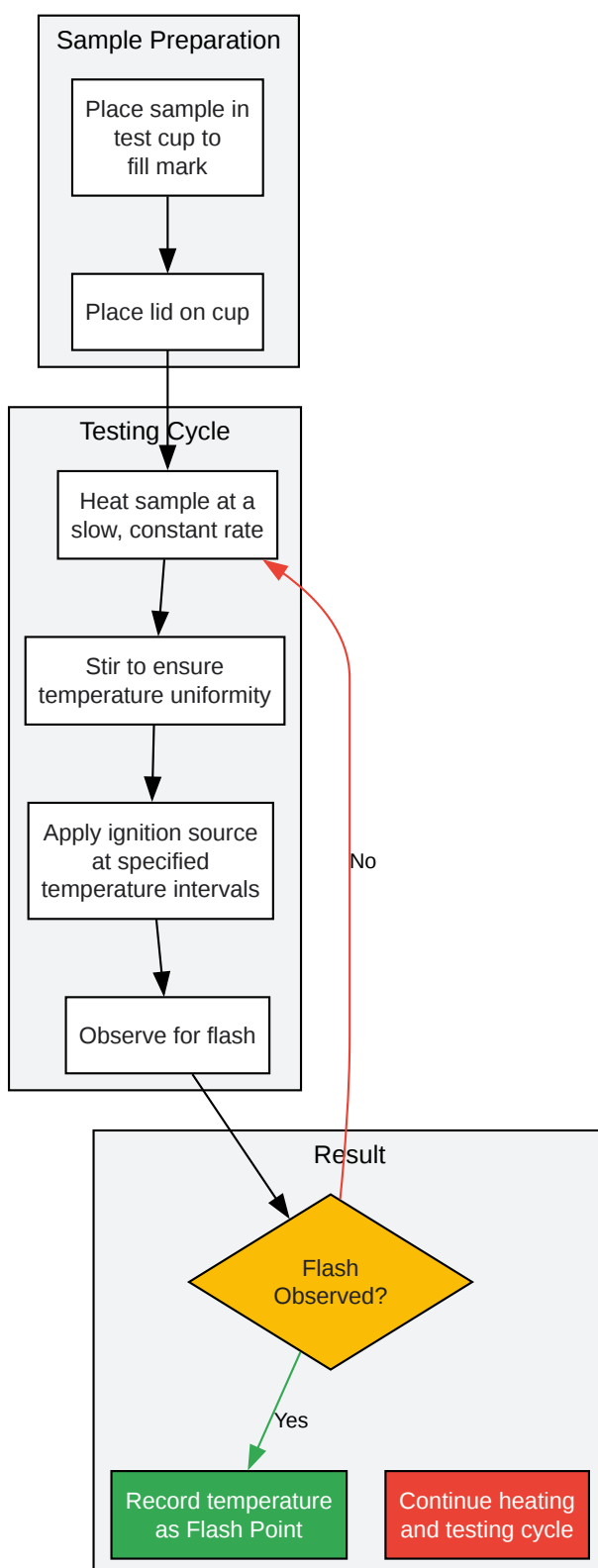
While the cited sources do not provide detailed experimental protocols for the specific batches of **isobutyl palmitate** tested, standard methodologies are used to determine these properties.

Flash Point Determination (General Method)

The Tag Closed Cup (TCC) method, as mentioned by one source, is a standard procedure for determining the flash point of liquids.

Principle: The sample is heated in a closed cup at a slow, constant rate. An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the liquid to ignite with a distinct flash inside the cup.

A generalized workflow for this process is illustrated below.

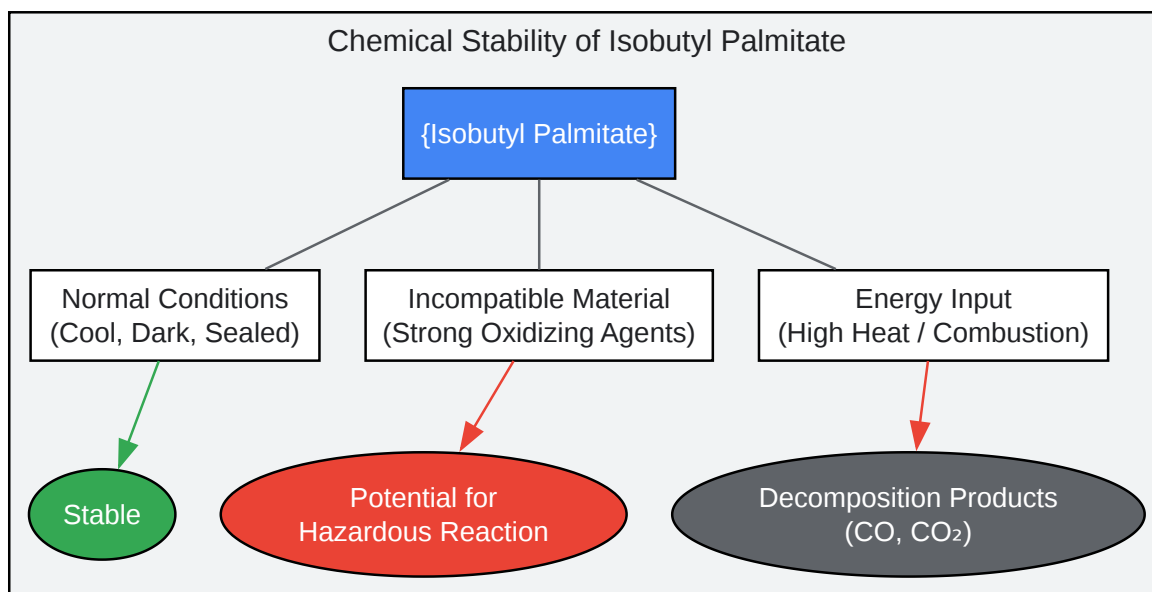


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Caption: Generalized workflow for Flash Point determination via a Closed-Cup method.

Chemical Stability Relationships

The stability of **isobutyl palmitate** is defined by its behavior under normal conditions and its interaction with other substances or energy sources. The following diagram illustrates these logical relationships based on available safety data.



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Caption: Logical relationships governing the chemical stability of **Isobutyl Palmitate**.

Conclusion

Isobutyl palmitate is a chemically stable compound under recommended storage conditions. The primary hazard associated with its flammability is its flash point, which is reported in the range of 170-196°C. It is incompatible with strong oxidizing agents and will decompose into carbon monoxide and carbon dioxide upon combustion. For all applications, professionals should refer to the specific safety data sheet provided by the manufacturer to obtain the most accurate and relevant safety information.

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References

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